

(3R)-1-benzylpiperidin-3-amine physical and chemical properties

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Compound of Interest

Compound Name: 1-benzyl-N-methylpiperidin-3-amine

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An In-depth Technical Guide to (3R)-1-benzylpiperidin-3-amine

This technical guide provides a comprehensive overview of the core physical and chemical properties, synthesis, and applications of (3R)-1-benzylpiperidin-3-amine, a chiral amine widely utilized as a key intermediate in pharmaceutical research and development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Compound Identification

(3R)-1-benzylpiperidin-3-amine is a chiral piperidine derivative featuring a benzyl group at the 1-position and an amine group at the 3-position with R-stereochemistry.

Identifier	Value
IUPAC Name	(3R)-1-benzylpiperidin-3-amine[1]
CAS Number	168466-84-0[1][2]
Molecular Formula	C12H18N2[1][2]
SMILES	C1C--INVALID-LINK--N[1]
InChIKey	HARWNWOLWMTQCC-GFCCVEGCSA-N[1]

Physicochemical Properties

The physical and chemical properties of (3R)-1-benzylpiperidin-3-amine are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	190.28 g/mol	[1][2]
Appearance	White to off-white crystalline powder or yellow liquid/solid. [2]	N/A
Melting Point	63-65 °C	
Boiling Point	281.2 ± 33.0 °C (Predicted)	[2]
Density	1.037 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	10.21 ± 0.20 (Predicted)	[2]
Flash Point	113 °C	[2]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and chloroform.[2]	N/A
Storage Temperature	2-8°C, protected from light.[2]	N/A

Experimental Protocols

Synthesis via Hofmann Rearrangement

A common method for the preparation of (3R)-1-benzylpiperidin-3-amine involves the Hofmann rearrangement of a corresponding amide.[2]

Starting Material: (R)-1-benzylpiperidine-3-carboxamide

Reagents and Conditions:

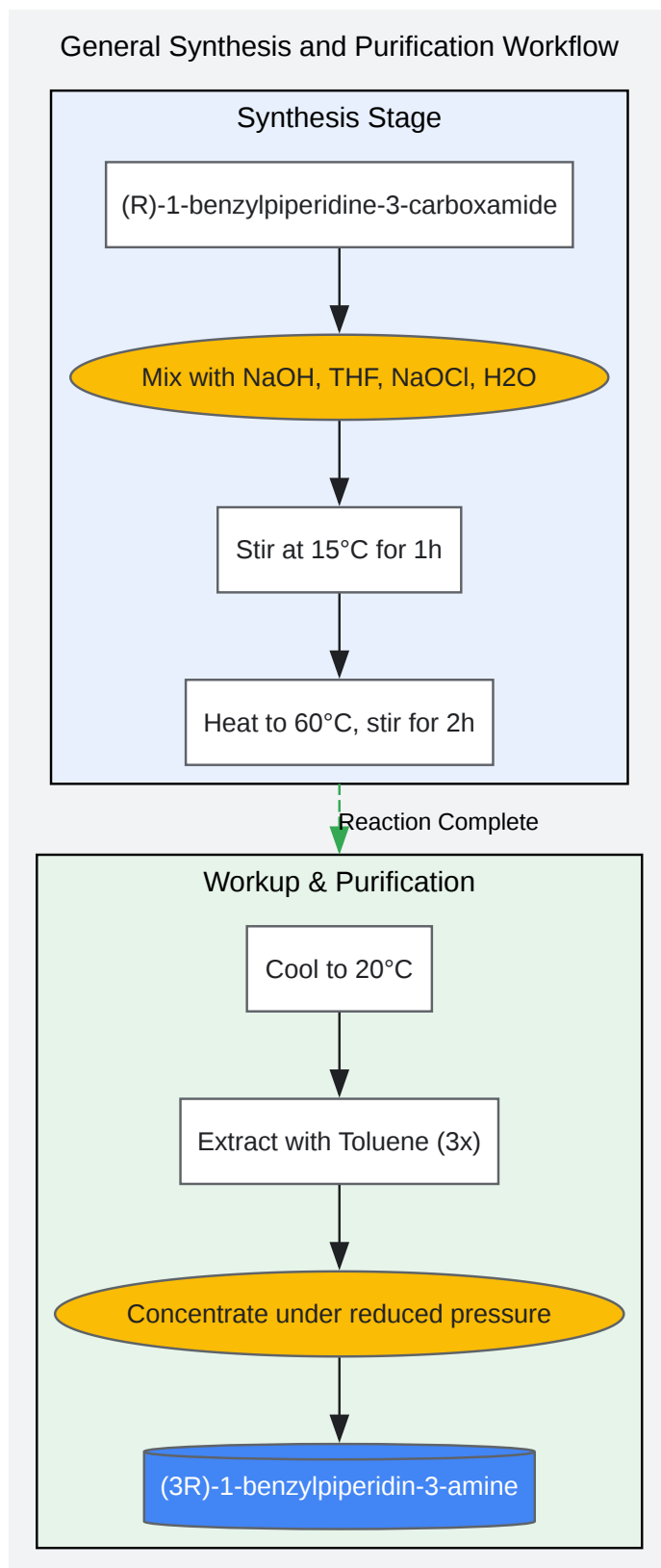
- Water

- 30% aqueous sodium hydroxide (10 eq.)
- Tetrahydrofuran (THF)
- Aqueous sodium hypochlorite solution (1.5 eq.)
- Toluene for extraction

Procedure:

- (R)-1-benzylpiperidine-3-carboxamide is mixed with water, 30% aqueous sodium hydroxide, THF, and an aqueous sodium hypochlorite solution.^[2]
- The reaction mixture is stirred at 15°C for 1 hour.^[2]
- The mixture is then heated to 60°C and stirred for an additional 2 hours.^[2]
- Upon completion, the reaction is cooled to 20°C.^[2]
- The product is extracted three times with toluene.^[2]
- The combined organic layers are concentrated under reduced pressure to yield (3R)-1-benzylpiperidin-3-amine as a yellow-brown oil.^[2]

A generalized workflow for this synthesis and purification process is depicted below.



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Caption: A flowchart of the synthesis of (3R)-1-benzylpiperidin-3-amine.

Biological Activity and Applications

(3R)-1-benzylpiperidin-3-amine serves as a crucial building block in the synthesis of more complex, biologically active molecules. Its structural features, particularly the chiral amine on a piperidine scaffold, make it a valuable intermediate for pharmaceutical development.

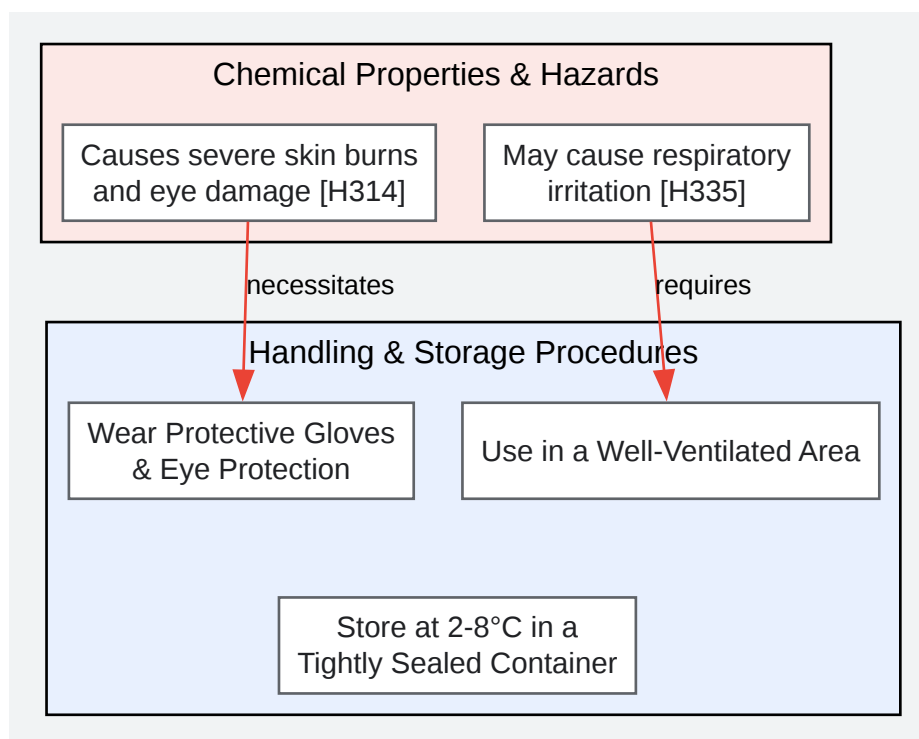
Research indicates that compounds derived from the 1-benzylpiperidin-3-amine core may have applications in treating neurological disorders.^[3] Studies have explored the potential for these derivatives to interact with and modulate neurotransmitter systems, including dopamine and serotonin receptors.^[3] This suggests its utility in the development of drugs for conditions such as depression and schizophrenia.^[3]

The primary application remains in its role as a pharmaceutical intermediate for chemical research and drug discovery.

Safety and Handling

(3R)-1-benzylpiperidin-3-amine is associated with several hazard classifications. It may cause severe skin burns, eye damage, and respiratory irritation.^[1] Appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be used when handling this compound. It should be stored in a cool, dry place in a tightly sealed container.

The logical relationship between the compound's properties and its handling requirements is illustrated in the diagram below.



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Caption: Relationship between compound hazards and required safety procedures.

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